

# Application Notes and Protocols for JNJ-42153605 Cell-Based Assay Design

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: JNJ-42153605

Cat. No.: B608222

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## Introduction

**JNJ-42153605** is a potent and selective positive allosteric modulator (PAM) of the metabotropic glutamate receptor 2 (mGluR2).[1][2] As a PAM, **JNJ-42153605** does not activate the receptor directly but enhances the receptor's response to the endogenous agonist, glutamate.[3] mGluR2 is a class C G-protein coupled receptor (GPCR) that couples to the Gi/o signaling pathway, leading to the inhibition of adenylyl cyclase and a subsequent decrease in intracellular cyclic AMP (cAMP) levels.[4][5] This document provides detailed application notes and protocols for designing and performing cell-based assays to characterize the activity of **JNJ-42153605** on the mGluR2 receptor.

## Principle of the Assay

The primary cell-based assay to evaluate the potency and efficacy of **JNJ-42153605** as an mGluR2 PAM involves measuring the modulation of intracellular cAMP levels in a recombinant cell line stably expressing the human mGluR2. In this assay, cells are stimulated with a sub-maximal concentration of glutamate (typically the EC20 concentration, which is the concentration that produces 20% of the maximal response). In the presence of a PAM like **JNJ-42153605**, the potency of glutamate is increased, resulting in a greater inhibition of forskolin-stimulated cAMP production. The change in cAMP levels is detected using a variety of methods, including competitive immunoassays or reporter gene assays.

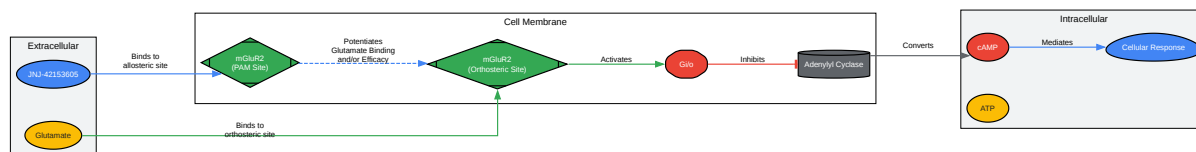
## Data Presentation

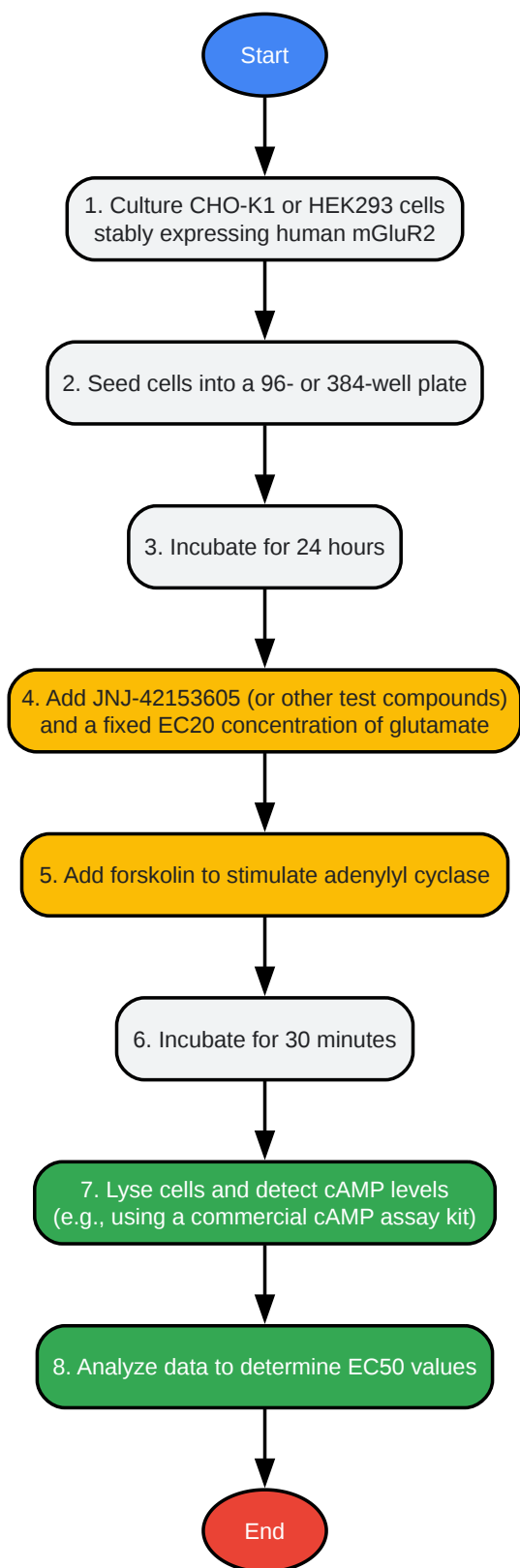
### Quantitative Data Summary

Parameter	Value	Cell Line	Assay Type	Reference
EC50	17 nM	CHO cells expressing human mGluR2	[35S]GTPyS binding assay	<a href="#">[1]</a>
EC50	17 nM	CHO cells expressing human mGluR2	cAMP modulation assay	<a href="#">[2]</a>

## Signaling Pathway and Experimental Workflow

### mGluR2 Signaling Pathway





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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)